

An In-depth Technical Guide to the Structure of Dimesitylmethane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed examination of the molecular structure and properties of **Dimesitylmethane**, a significant aromatic hydrocarbon. The information is presented to be a valuable resource for professionals in research and development.

Introduction to DimesityImethane

DimesityImethane, also known by its IUPAC name 1,3,5-trimethyl-2-[(2,4,6-trimethylphenyl)methyl]benzene, is an organic compound that consists of two mesityl (2,4,6-trimethylphenyl) groups linked by a methylene bridge.[1][2] Its chemical formula is C₁₉H₂₄.[1] This structure results in significant steric hindrance around the central methylene carbon, which influences its chemical reactivity and physical properties.

Molecular Structure

The core structure of **DimesityImethane** features a central carbon atom, derived from methane, which is bonded to two mesityl groups.[1] A mesityl group is an aromatic ring (benzene) substituted with three methyl groups at positions 1, 3, and 5. In **DimesityImethane**, the methylene bridge connects the two aromatic rings. The formal name, 1,3,5-trimethyl-2-[(2,4,6-trimethylphenyl)methyl]benzene, precisely describes this arrangement.[2]

The key structural features are:



- Methylene Bridge: A -CH₂- group that serves as the linker.
- Two Mesityl Groups: Each mesityl group is a 2,4,6-trimethylphenyl substituent. These bulky groups are positioned on the central methylene carbon.

The steric bulk of the ortho-methyl groups on the mesityl rings forces a non-planar arrangement of the molecule, with the two aromatic rings being twisted out of the plane of the central C-C-C bond angle.

Physicochemical Properties

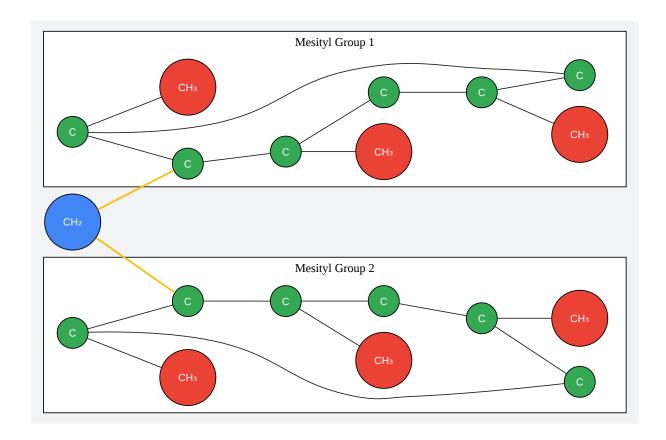
A summary of the key quantitative data for **DimesityImethane** is presented in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C19H24	[1]
Molecular Weight	252.39 g/mol	[1]
IUPAC Name	1,3,5-trimethyl-2-[(2,4,6-trimethylphenyl)methyl]benzen e	[2]
CAS Number	733-07-3	[1]
Melting Point	132-135 °C	[3]
Boiling Point	370.7 °C at 760 mmHg	
Density	0.947 g/cm ³	

Structural Visualization

To provide a clear visual representation of the molecular structure of **Dimesitylmethane**, the following diagram has been generated using the Graphviz DOT language.





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Molecular structure of **Dimesitylmethane**.

Experimental Protocols

Synthesis of **DimesityImethane**

A common method for the synthesis of **DimesityImethane** involves the acid-catalyzed condensation of mesitylene with paraformaldehyde.[4]

Materials:

- Mesitylene (1,3,5-trimethylbenzene)
- Paraformaldehyde
- Formic acid (88%)



- Benzene
- Sodium carbonate solution (2-3%)
- Saturated sodium chloride solution

Procedure:

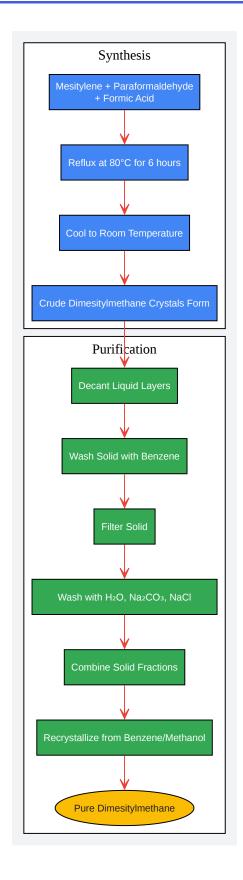
- A mixture of paraformaldehyde and formic acid is heated to 80°C with stirring until the paraformaldehyde dissolves.[4]
- Mesitylene is rapidly added to the stirred solution, and the mixture is heated under reflux for approximately 6 hours.[4]
- Upon cooling to room temperature, crude Dimesitylmethane crystallizes out of the solution.
- The liquid layers are decanted, and the solid product is washed with benzene.
- The solid is filtered and combined with the product precipitated from the organic layer after washing with water, sodium carbonate solution, and saturated sodium chloride solution.
- The combined solids are washed again with water and sodium carbonate solution to yield crude Dimesitylmethane.[4]
- Further purification can be achieved by recrystallization from boiling benzene with the addition of methanol to precipitate the product, yielding white platelets.[4]

Purity Analysis: The purity of the synthesized **DimesityImethane** can be determined by vaporphase chromatography.[4] The melting point is also a key indicator of purity.

Logical Workflow for Synthesis and Purification

The following diagram illustrates the workflow for the synthesis and purification of **Dimesitylmethane**.





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Workflow for **DimesityImethane** synthesis.



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